

# Application Note: Spectrophotometric Determination of Calcium Using Eriochrome Blue SE

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## Compound of Interest

Compound Name: *C.I. Mordant Blue 13*

CAS No.: *1264367-70-5*

Cat. No.: *B13752953*

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## Abstract & Objective

This application note details a robust protocol for the spectrophotometric determination of Calcium (

) using Eriochrome Blue SE (EBSE), also known as Plasmocorinth B. Unlike the traditional Eriochrome Black T (EBT) method, which requires complex back-titrations or separation steps to distinguish Calcium from Magnesium, the EBSE method operates at a high pH (12–13). At this alkalinity, Magnesium precipitates as

, allowing for the selective direct quantification of Calcium. This method is ideal for drug development assays, water quality analysis, and biological fluid screening where high throughput and Magnesium tolerance are required.

## Principle of Assay

The determination relies on the formation of a colored chelate complex between Calcium ions and the azo dye Eriochrome Blue SE (Sodium 3-[(5-chloro-2-hydroxyphenyl)azo]-4,5-dihydroxy-2,7-naphthalenedisulfonate).

- **Chromophore Shift:** At pH 12–13, the free EBSE dye exists in a deprotonated state, exhibiting a deep Blue/Violet color (

).

- Chelation: Upon binding with Calcium, the dye undergoes a structural conformation change, forming a Red/Magenta complex (

).

- Quantification: The concentration of Calcium is directly proportional to the absorbance of the Red complex (or inversely proportional to the Blue free dye) following Beer-Lambert's Law.

## Reaction Mechanism

## Materials & Reagents

Note: All reagents must be Analytical Grade (ACS) or higher. Use deionized (DI) water (

) for all preparations.

Reagent	Concentration	Preparation Notes
Calcium Carbonate ( )	Stock (1000 ppm)	Dissolve 2.497 g dried in minimal HCl; dilute to 1L with DI water.
Eriochrome Blue SE	0.02% (w/v)	Dissolve 0.1 g EBSE in 500 mL DI water. Prepare fresh weekly. Store in amber glass.
Potassium Hydroxide (KOH)	2.0 M	Dissolve 112.2 g KOH in 1L DI water. (NaOH can be substituted).[1]
Masking Agent (Optional)	5% Triethanolamine	Used only if heavy metal interference (Fe, Al) is suspected.

## Experimental Protocol

### Preparation of Calibration Standards

- Stock Dilution: Dilute the 1000 ppm Calcium Stock to create a working standard of 100 ppm.

- Series Generation: Prepare a series of 10 mL volumetric flasks labeled Blank, 2, 4, 6, 8, and 10 ppm.
- Aliquot: Pipette appropriate volumes of the 100 ppm working standard into the flasks (e.g., 0.2 mL for 2 ppm, 1.0 mL for 10 ppm).

## Assay Procedure (Sample & Standard)

Execute the following steps for both Standards and Unknown Samples.

- Sample Addition: Transfer 5.0 mL of the sample (or standard) into a 50 mL volumetric flask.
- Alkalinization (Critical Step): Add 2.0 mL of 2M KOH.
  - Expert Insight: Swirl immediately. This raises pH > 12, precipitating any Magnesium present as  
  
before the dye is added.
- Masking (If required): Add 1.0 mL of Triethanolamine if Iron/Aluminum interference is expected.
- Dye Addition: Add 5.0 mL of 0.02% Eriochrome Blue SE solution.
- Volume Adjustment: Dilute to the mark (50 mL) with DI water and mix thoroughly.
- Incubation: Allow to stand for 5 minutes at room temperature for color development.
- Measurement: Measure Absorbance at 550 nm against the Reagent Blank.

## Workflow Diagram



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Caption: Step-by-step workflow ensuring Magnesium masking via pH adjustment prior to dye chelation.

## Method Validation & Performance

### Linearity and Sensitivity[2]

- Linear Range: Typically 1.0 – 12.0 ppm (

).

- Regression Coefficient (

):

required for acceptance.

- Molar Absorptivity (

):

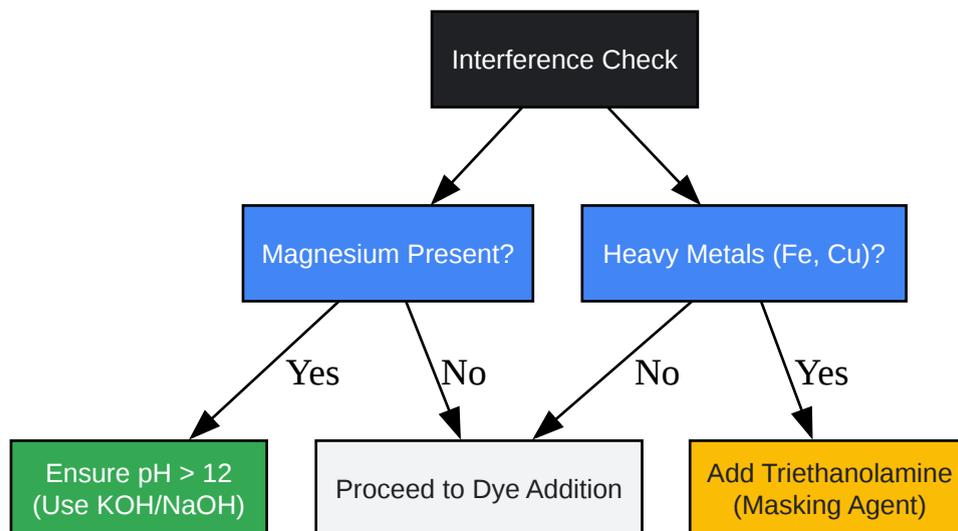
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### Interference Management

The primary advantage of EBSE over EBT is the handling of Magnesium.

Interferent	Tolerance Limit	Mitigation Strategy
Magnesium ( )	High (>100 ppm)	pH > 12: Precipitates as hydroxide; does not bind EBSE.
Iron ( )	Low (< 2 ppm)	Triethanolamine: Add 1 mL of 5% solution to mask.
Zinc/Copper	Trace	Cyanide (KCN): Use with extreme caution or use alternative masking if present.

## Interference Logic Tree



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Caption: Decision matrix for handling common interferences in Calcium analysis.

## Troubleshooting & Expert Tips

- Reagent Blank Drift: EBSE solutions can oxidize over time. Always run a fresh "Reagent Blank" (0 ppm Ca) with every batch to zero the spectrophotometer. If the blank absorbance is

AU, prepare fresh dye.

- pH Criticality: If the pH drops below 11.5, Magnesium will begin to solubilize and interfere, causing positive errors. Verify the pH of the final solution occasionally.
- Precipitate Settling: In samples with very high Magnesium content, the

precipitate might cause light scattering. If this occurs, centrifuge the sample after KOH addition but before dye addition, and use the supernatant.

## References

- Standard Methods for the Examination of Water and Wastewater. (2017). Calcium: EDTA Titrimetric Method (3500-Ca B). American Public Health Association. [Link](#)

- Sigma-Aldrich. (n.d.). Eriochrome Blue SE Product Specification & Properties. Merck KGaA. [Link](#)
- PubChem. (n.d.). Eriochrome Blue SE Compound Summary (CID 13991). National Library of Medicine. [Link](#)
- Analytical Chimica Acta. (Selected Archives). Spectrophotometric determination of calcium in the presence of magnesium.[2][3] (General reference for high-pH azo dye methodology).

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## Sources

- 1. [chembk.com](https://chembk.com) [[chembk.com](https://chembk.com)]
- 2. Simultaneous Spectrophotometric Determination of Calcium and Magnesium in Mineral Waters by Means of Multivariate Partial Least-squares Regression - Analyst (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 3. [chempap.org](https://chempap.org) [[chempap.org](https://chempap.org)]
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